

Spectroscopic Properties of Hydrogen Maleate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Hydrogen maleate*

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This technical guide provides a comprehensive overview of the spectroscopic properties of the **hydrogen maleate** anion, a common counterion in pharmaceutical salts. Understanding its characteristic signatures in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy is crucial for the structural elucidation, quantitative analysis, and quality control of active pharmaceutical ingredients (APIs). This document presents a compilation of spectroscopic data, detailed experimental protocols, and visual aids to facilitate the interpretation of analytical results.

Introduction to Hydrogen Maleate

Hydrogen maleate is the monoanion of maleic acid, a dicarboxylic acid with the IUPAC name (Z)-but-2-enedioic acid. Its structure features a cis-configuration of the two carboxylic acid groups around a carbon-carbon double bond. This geometry allows for the formation of a strong intramolecular hydrogen bond in the **hydrogen maleate** anion, which significantly influences its spectroscopic properties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **hydrogen maleate** in solution. Both ^1H and ^{13}C NMR provide distinct signals that are characteristic of its unique chemical environment.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **hydrogen maleate** is relatively simple, primarily characterized by the signal of the two equivalent olefinic protons.

Table 1: ^1H NMR Chemical Shifts for **Hydrogen Maleate**

Proton Type	Chemical Shift (δ) in D_2O	Chemical Shift (δ) in DMSO-d_6	Multiplicity
Olefinic ($=\text{CH}$)	6.2 - 6.4 ppm	~6.2 ppm	Singlet

Note: The acidic proton of the carboxylic acid group is often not observed in D_2O due to rapid exchange with deuterium. In aprotic solvents like DMSO-d_6 , it may appear as a broad singlet at a downfield chemical shift (typically >10 ppm), though its position can be highly variable depending on concentration and temperature.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum of **hydrogen maleate** displays two key resonances corresponding to the carboxylate/carboxylic acid carbons and the olefinic carbons.

Table 2: ^{13}C NMR Chemical Shifts for **Hydrogen Maleate**

Carbon Type	Typical Chemical Shift (δ) Range
Carboxylate/Carboxylic Acid ($\text{C}=\text{O}$)	170 - 185 ppm
Olefinic ($=\text{CH}$)	130 - 140 ppm

Note: Specific, experimentally determined chemical shifts for the **hydrogen maleate** anion can vary depending on the solvent, pH, and counterion. The values provided are based on typical ranges for similar functional groups.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in **hydrogen maleate**, particularly the carbonyl and hydroxyl groups, as well as the carbon-carbon double bond. The strong intramolecular hydrogen bond has a pronounced effect on the O-H stretching vibration.

Table 3: Characteristic IR Absorption Frequencies for **Hydrogen Maleate** (as Potassium Hydrogen Maleate)

Vibrational Mode	Frequency Range (cm ⁻¹)	Intensity	Notes
O-H Stretch	~3200 - 2500 (very broad)	Strong, Broad	Often centered around 820 cm ⁻¹ due to strong intramolecular hydrogen bonding. This is a highly characteristic feature.
C=O Stretch	~1700	Strong	Asymmetric stretch of the carboxylate and carboxylic acid groups.
C=C Stretch	~1640 - 1600	Medium	
C-O Stretch / O-H Bend	~1400 - 1200	Strong	Coupled vibrations.
=C-H Bend	~870 - 810	Medium	Out-of-plane bending.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is useful for detecting the presence of the conjugated π -system in the **hydrogen maleate** anion. The absorption is due to a $\pi \rightarrow \pi^*$ electronic transition.

Table 4: UV-Vis Absorption Data for Maleic Acid/Maleate in Aqueous Solution

Parameter	Value
λ_{max}	210 nm[1]
Molar Absorptivity (ϵ)	$1.38 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ ($\log \epsilon = 4.14$)[1]

Note: The UV-Vis absorption of the **hydrogen maleate** anion is expected to be very similar to that of maleic acid in an aqueous solution.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **hydrogen maleate**. Instrument parameters should be optimized for the specific equipment and sample being analyzed.

NMR Spectroscopy

- Sample Preparation: Dissolve an accurately weighed sample of the **hydrogen maleate** salt (typically 5-20 mg) in approximately 0.6-0.7 mL of a deuterated solvent (e.g., D₂O or DMSO-d₆) in a standard 5 mm NMR tube.
- Instrument Setup:
 - Tune and match the probe for the desired nucleus (¹H or ¹³C).
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
- ¹H NMR Acquisition:
 - Pulse Sequence: Standard single-pulse sequence.
 - Spectral Width: Typically 0-12 ppm.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.

- Number of Scans: 8-16 scans for a moderately concentrated sample.
- ¹³C NMR Acquisition:
 - Pulse Sequence: Standard single-pulse sequence with proton decoupling.
 - Spectral Width: Typically 0-200 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds (longer delays may be needed for quaternary carbons).
 - Number of Scans: Several hundred to thousands of scans, depending on the sample concentration and instrument sensitivity.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID). Reference the spectrum to an internal standard (e.g., TMS or a residual solvent peak).

IR Spectroscopy

- Sample Preparation (Solid State):
 - KBr Pellet: Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar. Grind the mixture to a fine, uniform powder. Press the powder into a transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Instrument Setup:
 - Record a background spectrum of the empty sample compartment (for KBr pellet) or the clean ATR crystal.
- Data Acquisition:
 - Spectral Range: Typically 4000-400 cm⁻¹.

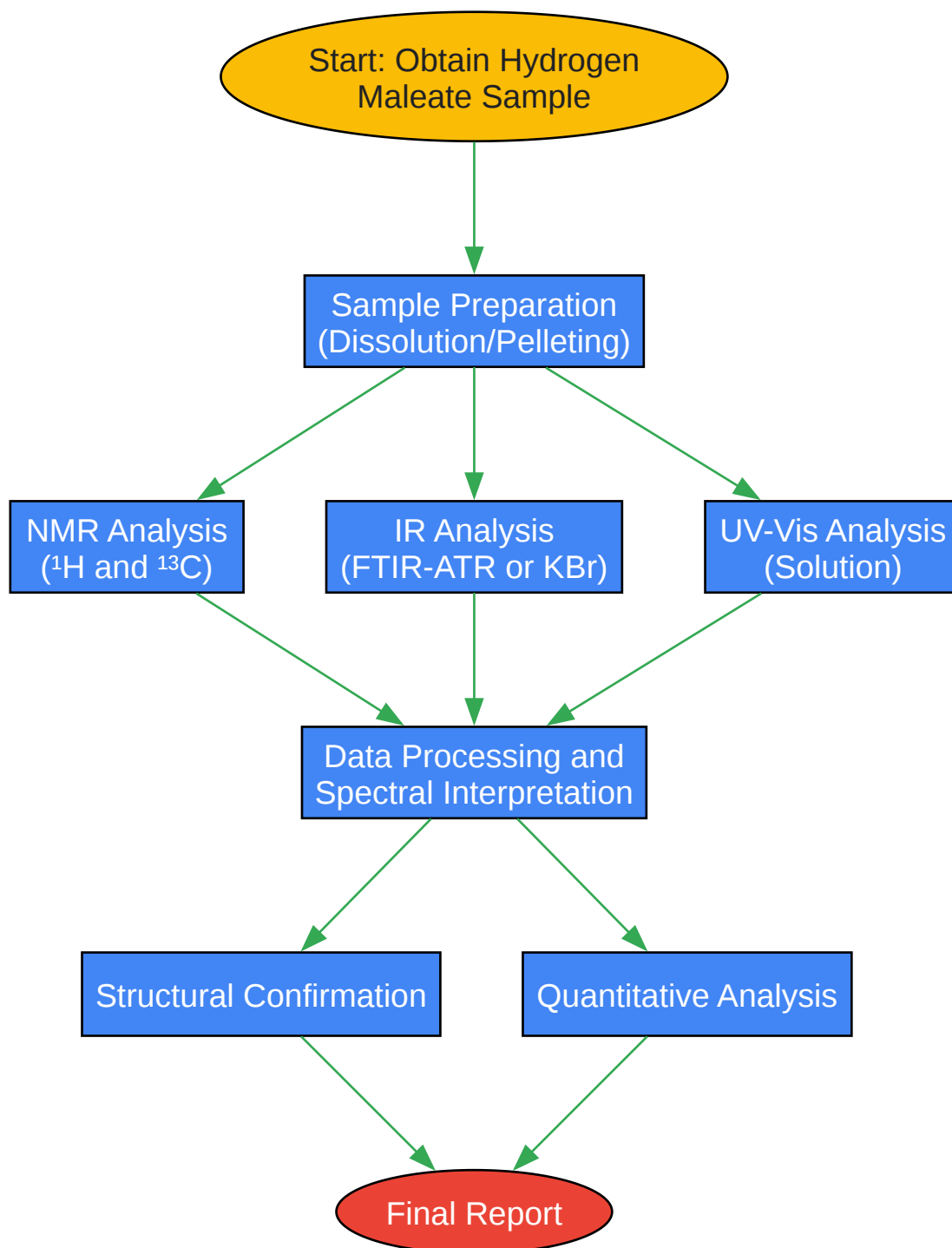
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

UV-Vis Spectroscopy

- Sample Preparation:
 - Prepare a stock solution of the **hydrogen maleate** salt of a known concentration in a suitable solvent (e.g., deionized water, ethanol, or methanol). The solvent must be transparent in the UV region of interest.
 - Dilute the stock solution to a concentration that will give an absorbance reading in the optimal range of the spectrophotometer (typically 0.1 - 1.0).
- Instrument Setup:
 - Turn on the spectrophotometer and allow the lamps to warm up.
 - Set the desired wavelength range (e.g., 400-190 nm).
- Data Acquisition:
 - Fill a quartz cuvette with the solvent to be used as a blank and record the baseline.
 - Rinse the cuvette with the sample solution and then fill it with the sample solution.
 - Place the sample cuvette in the spectrophotometer and record the absorption spectrum.
- Data Analysis: Determine the wavelength of maximum absorbance (λ_{max}) and the corresponding absorbance value. Use the Beer-Lambert law ($A = \epsilon bc$) to calculate the molar absorptivity (ϵ) if the concentration and path length are known.

Visualizations

The following diagrams illustrate the relationship between the structure of **hydrogen maleate** and its spectroscopic signals, as well as a typical workflow for its analysis.



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References

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